

Application Notes and Protocols: Preparation of TC-S 7009 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TC-S 7009

Cat. No.: B611263

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

TC-S 7009 is a potent and selective inhibitor of Hypoxia-Inducible Factor-2 α (HIF-2 α), a key transcription factor involved in cellular responses to low oxygen levels.[1][2][3] By binding to the HIF-2 α PAS-B domain, **TC-S 7009** disrupts the heterodimerization of HIF-2 α with the Aryl Hydrocarbon Receptor Nuclear Translocator (ARNT), leading to a reduction in the expression of HIF-2 α target genes.[2] Its high selectivity for HIF-2 α over HIF-1 α makes it a valuable tool for investigating the specific roles of HIF-2 α in various physiological and pathological processes, including cancer.[2][4]

These application notes provide a detailed protocol for the preparation of a stock solution of **TC-S 7009** in dimethyl sulfoxide (DMSO), ensuring optimal solubility and stability for use in a variety of experimental settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **TC-S 7009** is provided in the table below.

Property	Value	Reference
Molecular Weight	308.65 g/mol	[1][2]
CAS Number	1422955-31-4	[1][2]
Solubility in DMSO	30.86 mg/mL to 62 mg/mL (up to 100 mM or 200.87 mM)	[1][2]
Appearance	Powder	[1]
Storage (Powder)	3 years at -20°C	[1]
Storage (Stock Solution)	1 year at -80°C in solvent; 1 month at -20°C in solvent	[1]

Experimental Protocol: Preparation of a 10 mM TC-S 7009 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TC-S 7009** in DMSO. This concentration is suitable for most in vitro applications, allowing for further dilution to the desired final working concentration.

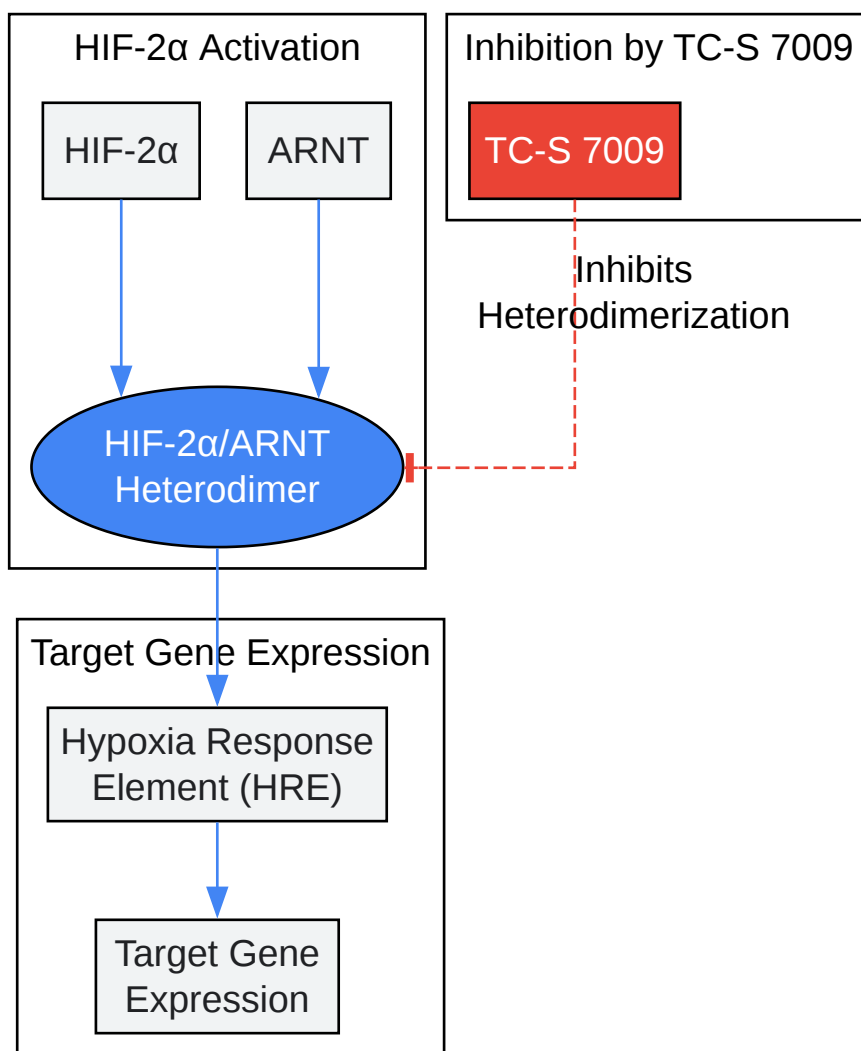
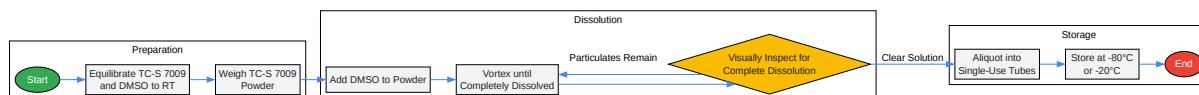
Materials:

- **TC-S 7009** powder
- Anhydrous or sterile-filtered Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Vortex mixer
- Calibrated pipettes and sterile tips
- Analytical balance

Procedure:

- **Equilibrate Reagents:** Allow the vial of **TC-S 7009** powder and the DMSO to reach room temperature before opening to prevent condensation of moisture, which can affect solubility.
- **Weighing TC-S 7009:** Accurately weigh the desired amount of **TC-S 7009** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.0865 mg of **TC-S 7009**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 308.65 \text{ g/mol} = 3.0865 \text{ mg}$
- **Dissolving in DMSO:** Add the appropriate volume of DMSO to the vial containing the **TC-S 7009** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in light-protected tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Diagrams



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. TC-S 7009 | Hypoxia Inducible Factors (HIF) | Tocris Bioscience [tocris.com]
- 3. ebiohippo.com [ebiohippo.com]
- 4. TC-S 7009 - CAS:1422955-31-4 - KKL Med Inc. [kklmed.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of TC-S 7009 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611263#dissolving-tc-s-7009-in-dms-for-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com